

Potassium salicylate CAS number and molecular formula

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Compound of Interest

Compound Name: Potassium salicylate

Cat. No.: B1260394

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An In-depth Technical Guide to Potassium Salicylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **potassium salicylate**, a compound of interest in pharmaceutical and scientific research. The document details its chemical and physical properties, methods of synthesis and analysis, and its established mechanisms of action, with a focus on data presentation and experimental protocols for practical application in a research and development setting.

Core Chemical and Physical Properties

Potassium salicylate (CAS Number: 578-36-9) is the potassium salt of salicylic acid.^{[1][2]} It presents as a white, odorless crystalline powder that may develop a pinkish hue upon exposure to light.^{[3][4][5]} The compound is highly soluble in water and also soluble in alcohol.^{[3][4][5]}

Quantitative Data Summary

The following tables summarize the key quantitative data for **potassium salicylate**.

Table 1: Chemical Identifiers and Formula

Identifier	Value
CAS Number	578-36-9
Molecular Formula	C ₇ H ₅ KO ₃
Molecular Weight	176.21 g/mol
IUPAC Name	potassium;2-hydroxybenzoate

Table 2: Physicochemical Properties

Property	Value
Appearance	White crystalline powder
Melting Point	Decomposes
Solubility in Water	1 g in 0.85 mL
Boiling Point	336.3 °C at 760 mmHg
Flash Point	144.5 °C

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **potassium salicylate**, intended for reproducibility in a laboratory setting.

Synthesis of Potassium Salicylate

A common method for the synthesis of **potassium salicylate** is through the neutralization of salicylic acid with a potassium base, such as potassium carbonate.

Objective: To synthesize **potassium salicylate** from salicylic acid and potassium carbonate.

Materials:

- Salicylic acid (C₇H₆O₃)
- Potassium carbonate (K₂CO₃)

- Deionized water
- Beakers
- Heating plate with magnetic stirrer
- Stir bar
- Filtration apparatus

Procedure:

- In a beaker, dissolve 3.3 g of salicylic acid and 2.0 g of potassium carbonate in approximately 40 mL of deionized water.[6]
- Place the beaker on a heating plate with a magnetic stirrer and add a stir bar.
- Gently heat the solution while stirring. The salicylic acid will dissolve in the potassium carbonate solution, leading to the evolution of carbon dioxide gas as **potassium salicylate** is formed.[6]
- Continue heating and stirring until the reaction is complete and the salicylic acid has fully dissolved.[6]
- Once the reaction is complete, the solution can be cooled to induce crystallization of **potassium salicylate**.
- The resulting crystals can be collected by filtration and dried.

Analytical Protocols

This protocol describes a colorimetric method for the quantification of salicylates based on the reaction with ferric ions.

Objective: To determine the concentration of salicylate in a sample using a colorimetric assay.

Materials:

- Ferric chloride (FeCl_3) reagent (1% w/v in 1% HCl)

- Salicylate standard solution (1 mg/mL)
- Sample containing salicylate
- Volumetric flasks
- Pipettes
- UV-Vis spectrophotometer

Procedure:

- Preparation of Ferric Chloride Reagent: Prepare a 1% (w/v) ferric chloride solution in 1% (v/v) hydrochloric acid.[\[7\]](#)
- Preparation of Standard Solutions: Prepare a stock solution of salicylic acid (1 mg/mL). From this stock, prepare a series of standard solutions of known concentrations in volumetric flasks.[\[7\]](#)
- Sample Preparation: Prepare the sample solution to be analyzed. Dilute if necessary to bring the salicylate concentration within the range of the standard curve.
- Color Development: To each standard and sample solution, add the ferric chloride reagent. A violet-colored complex (ferric salicylate) will form.[\[7\]](#)
- Spectrophotometric Measurement: Measure the absorbance of the standard and sample solutions at 525 nm using a UV-Vis spectrophotometer, with a blank solution (reagents without salicylate) as a reference.[\[7\]](#)
- Quantification: Construct a calibration curve by plotting the absorbance of the standard solutions against their known concentrations. Determine the concentration of salicylate in the sample by interpolating its absorbance on the calibration curve.[\[7\]](#)

This protocol outlines a reverse-phase HPLC method for the separation and quantification of salicylates.

Objective: To quantify salicylate in a sample using HPLC.

Materials:

- HPLC system with a UV detector
- C18 reverse-phase column
- Mobile phase: A mixture of methanol and water (e.g., 65:35, v/v) containing 1.0% acetic acid.
- Salicylate standard solution
- Sample containing salicylate
- Syringe filters (0.45 μ m)

Procedure:

- Chromatographic Conditions:
 - Column: C18 reverse-phase column.
 - Mobile Phase: Methanol:water (65:35, v/v) with 1.0% acetic acid.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 304 nm.
 - Injection Volume: 20 μ L.
- Preparation of Standard and Sample Solutions:
 - Prepare a stock solution of a salicylate standard of known concentration.
 - Prepare the sample solution and filter it through a 0.45 μ m syringe filter before injection.
- Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Identify the salicylate peak based on its retention time compared to the standard.

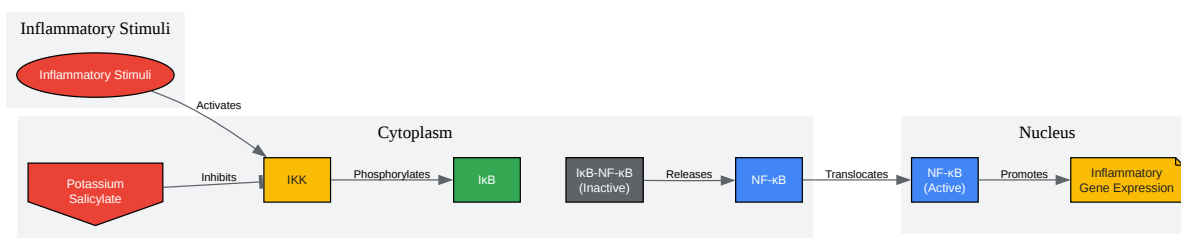
- Quantify the amount of salicylate in the sample by comparing the peak area with that of the standard of known concentration.

Signaling Pathways and Mechanisms of Action

Salicylates, including **potassium salicylate**, exert their biological effects through the modulation of key signaling pathways, primarily through the inhibition of the NF- κ B pathway and the activation of AMP-activated protein kinase (AMPK).

Inhibition of the NF- κ B Signaling Pathway

Salicylates are known to inhibit the activation of NF- κ B, a key transcription factor involved in inflammatory responses.[8] This inhibition is achieved by preventing the degradation of I κ B, the inhibitory protein that sequesters NF- κ B in the cytoplasm.[8]

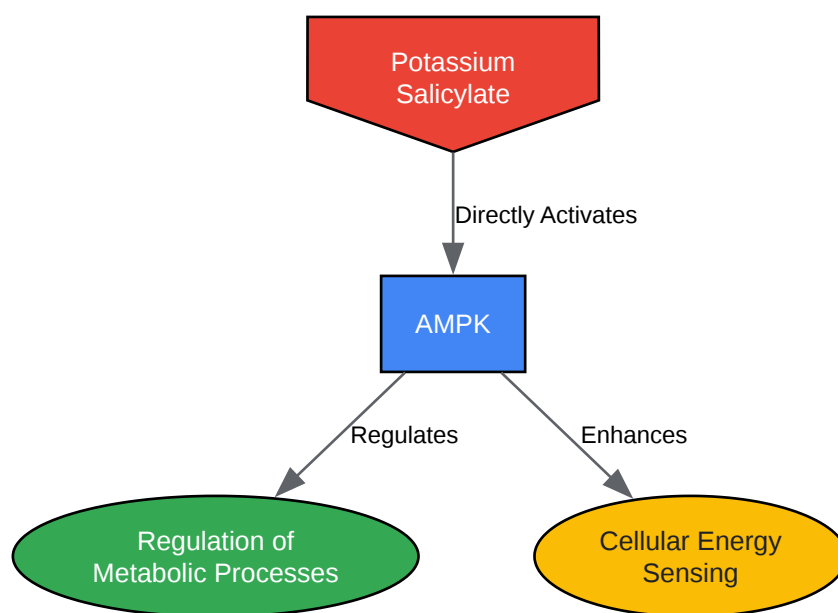


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Caption: Inhibition of the NF- κ B signaling pathway by **potassium salicylate**.

Activation of the AMPK Signaling Pathway

Salicylates can directly activate AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[9] This activation can influence various metabolic processes.



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Caption: Activation of the AMPK signaling pathway by **potassium salicylate**.

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